

# An In-depth Technical Guide to the Alpha Decay Properties of Moscovium-290

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This technical guide provides a comprehensive overview of the alpha decay properties of the superheavy element isotope Moscovium-290 ( $^{290}\text{Mc}$ ). It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the nuclear characteristics of this exotic nuclide. This document synthesizes experimental data, outlines the methodologies for its detection, and visualizes its decay process.

## Introduction to Moscovium-290

Moscovium (Mc), with atomic number 115, is a synthetically produced, extremely radioactive element.<sup>[1]</sup> Its isotope, Moscovium-290, is of particular interest as it is the most stable known isotope of this element.<sup>[1]</sup>  $^{290}\text{Mc}$  was first identified as a decay product of Tennessine-294 ( $^{294}\text{Ts}$ ).<sup>[2]</sup> The study of its decay properties provides crucial data for understanding the nuclear structure and stability of superheavy elements, particularly in the vicinity of the predicted "island of stability."

## Quantitative Alpha Decay Data

The alpha decay of Moscovium-290 has been characterized through a limited number of observed events due to the challenges in its production. The key quantitative properties are summarized in the tables below.

Property	Value	Reference
Half-life ( $t_{1/2}$ )	0.65 (+0.49 / -0.20) s	--INVALID-LINK--[2]
~0.8 seconds	--INVALID-LINK--[3]	
650 milliseconds	--INVALID-LINK--[4]	
Decay Mode	Alpha ( $\alpha$ ) decay	--INVALID-LINK--[5]
Daughter Isotope	Nihonium-286 ( $^{286}\text{Nh}$ )	--INVALID-LINK--[5]
Alpha Decay Energy ( $Q_\alpha$ )	10.410 (40) MeV	--INVALID-LINK--[2]

Table 1: Key Alpha Decay Properties of Moscovium-290

Isotope	Atomic Number (Z)	Neutron Number (N)	Isotopic Mass (u)
Moscovium-290	115	175	290.19624(64)

Table 2: Nuclear Properties of Moscovium-290[2]

## Experimental Protocols

The detection and characterization of Moscovium-290 are intrinsically linked to the synthesis of its parent isotope, Tennessine-294. The experimental methodology involves the production of the parent nuclide, its separation from other reaction products, and the subsequent detection of its decay chain, which includes the alpha decay of Moscovium-290.

## Synthesis of the Parent Isotope (Tennessine-294)

The production of  $^{294}\text{Ts}$ , the parent of  $^{290}\text{Mc}$ , was achieved through a nuclear fusion reaction at the Joint Institute for Nuclear Research (JINR) in Dubna, Russia.[3][4][5]

- Projectile: A beam of Calcium-48 ( $^{48}\text{Ca}$ ) ions.[2][3]
- Target: A rotating target consisting of a thin layer of Berkelium-249 ( $^{249}\text{Bk}$ ) deposited on titanium foil.[2][5] The target is rotated to withstand the intense ion beam.[5]

- Reaction:  $^{249}\text{Bk} + ^{48}\text{Ca} \rightarrow ^{297}\text{Ts}^* \rightarrow ^{294}\text{Ts} + 3\text{n}$
- Accelerator: The U-400 cyclotron at the Flerov Laboratory of Nuclear Reactions (FLNR) was used to accelerate the  $^{48}\text{Ca}$  ions.[3]

## Separation and Identification

The products of the fusion reaction, including the desired superheavy nuclei, are separated from the intense primary beam and other reaction byproducts using a gas-filled recoil separator.

- Apparatus: The Dubna Gas-Filled Recoil Separator (DGFRS) was employed.[6] This device utilizes a magnetic field and a low-pressure gas (typically hydrogen) to separate nuclei based on their differing magnetic rigidities.
- Principle of Operation: The gas-filled environment causes the recoiling nuclei to have a narrow charge distribution, which allows for efficient separation. The separator guides the superheavy fusion products to a detector system while the primary beam is deflected away.

## Alpha Spectroscopy and Detection

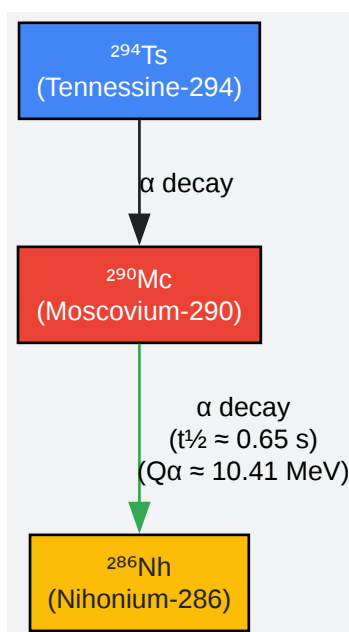
The identification of Moscovium-290 is achieved by observing its characteristic alpha decay signature within the decay chain of Tennessine-294.

- Detector System: The detection system at the focal plane of the DGFRS typically consists of a position-sensitive silicon detector array. This often includes a front detector where the recoil nuclei are implanted, surrounded by side detectors to capture alpha particles that escape the front detector.
- Measurement Principle:
  - A recoiling  $^{294}\text{Ts}$  nucleus is implanted into the front silicon detector. Its position and time of implantation are recorded.
  - The subsequent alpha decay of  $^{294}\text{Ts}$  to  $^{290}\text{Mc}$  is detected at the same position. The energy of the alpha particle and the time of decay are measured.

- The alpha decay of the implanted  $^{290}\text{Mc}$  nucleus into Nihonium-286 ( $^{286}\text{Nh}$ ) is then detected at the same position. The energy of this second alpha particle and the decay time are recorded.
- This sequence of position- and time-correlated alpha decays provides a definitive signature for the presence of Moscovium-290 in the decay chain.
- Data Acquisition: A sophisticated data acquisition system is used to record the energy, position, and time of all implantation and decay events. This allows for the reconstruction of the decay chains and the determination of the half-lives and alpha decay energies of the involved isotopes.

## Visualization of the Alpha Decay Chain

The following diagram illustrates the alpha decay of Moscovium-290 as part of the decay chain originating from Tennessine-294.

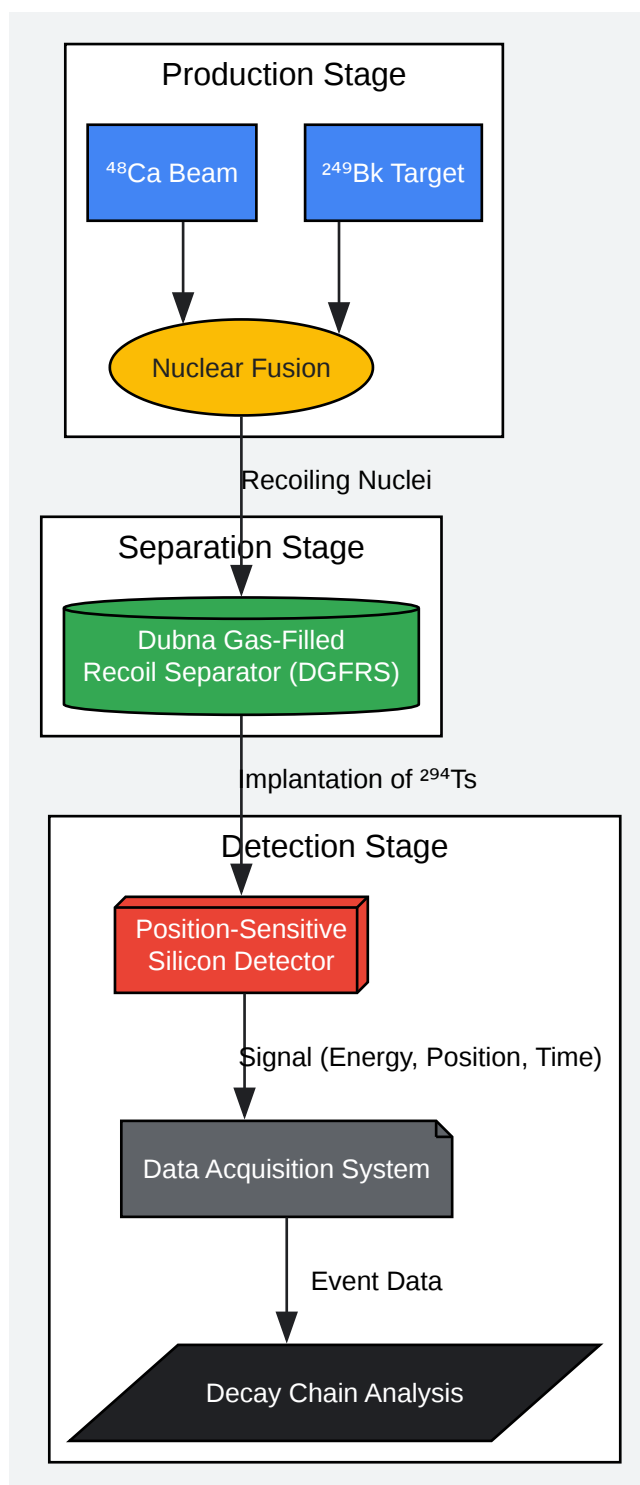


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Caption: Alpha decay chain starting from Tennessine-294, highlighting the decay of Moscovium-290.

## Logical Workflow of Experimental Identification

The logical workflow for the experimental identification of Moscovium-290 is depicted in the diagram below.



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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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